

# Application Notes and Protocols for WAY-161503 Intraperitoneal Injection in Mice

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Compound of Interest

Compound Name: (Rac)-WAY-161503 hydrochloride

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These application notes provide a comprehensive guide for the intraperitoneal (i.p.) administration of the 5-HT2C receptor agonist, WAY-161503, in mice for preclinical research. The protocols outlined below are based on established methodologies from peer-reviewed scientific literature.

### Introduction

WAY-161503 is a potent and selective agonist for the serotonin 5-HT2C receptor.[1] It is a valuable tool for investigating the role of the 5-HT2C receptor in various physiological and pathological processes, including appetite, locomotion, and mood.[2] Intraperitoneal injection is a common and effective route for systemic administration of this compound in murine models.

# Data Presentation Quantitative Effects of WAY-161503 in Mice

The following tables summarize the dose-dependent effects of intraperitoneally administered WAY-161503 on key behavioral and physiological parameters in mice.

Table 1: Effect of WAY-161503 on Food Intake in Mice



Mouse Strain	Dosage (mg/kg, i.p.)	Fasting Condition	Time Point	Effect on Food Intake	Reference
Diet-induced obese mice	6.8	24 hours	2 hours post- injection	ED50 for decreased food intake	[3]
C57BL/6	20	24 hours	4 hours post- injection	Significant suppression of feeding	

Table 2: Effect of WAY-161503 on Locomotor Activity in Mice

Mouse Strain	Dosage (mg/kg, i.p.)	Observation Period	Effect on Locomotor Activity	Reference
C57BL/6J	3 - 30	Not specified	Dose-dependent decrease	[1]
C57BL/6J	10	Not specified	Reduction in locomotor activity	[4]
Sprague-Dawley Rats	1.0	Not specified	Decreased baseline and nicotine-induced locomotor activity	[5]

## **Experimental Protocols**

## Protocol 1: Preparation of WAY-161503 for Intraperitoneal Injection

This protocol describes the preparation of a WAY-161503 solution for in vivo studies in mice.

#### Materials:

WAY-161503 powder



			(5.466)
•	1)imethyl	sulfoxide	(DMSO)

- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Vehicle Preparation: A commonly used vehicle for WAY-161503 is a mixture of DMSO, PEG300, Tween-80, and saline. A typical formulation is:
  - 10% DMSO
  - 40% PEG300
  - o 5% Tween-80
  - 45% Saline
- Dissolution of WAY-161503:
  - Weigh the required amount of WAY-161503 powder based on the desired final concentration and injection volume.
  - In a sterile microcentrifuge tube, add the appropriate volume of DMSO to the WAY-161503 powder. Vortex thoroughly to dissolve.
  - Sequentially add the PEG300, Tween-80, and saline to the DMSO/WAY-161503 mixture,
     vortexing well after each addition to ensure a homogenous solution.
  - If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.



 Storage: The prepared stock solution should be aliquoted and stored at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles.[1]

### **Protocol 2: Intraperitoneal Injection Procedure in Mice**

This protocol details the steps for safe and effective intraperitoneal administration of WAY-161503 to mice.

#### Materials:

- Prepared WAY-161503 solution
- Sterile syringes (0.3 1 mL)
- Sterile needles (25-30 gauge)
- 70% ethanol or other appropriate skin disinfectant
- Cotton swabs or gauze
- Appropriate animal restraint device

#### Procedure:

- Animal Restraint: Gently but firmly restrain the mouse. The "three-fingers" restraint method is commonly recommended. Ensure the mouse's lower body is secure to prevent movement during the injection.
- Injection Site Identification: Turn the restrained mouse to expose its abdomen. The
  recommended injection site is the lower right quadrant of the abdomen. This location helps to
  avoid puncturing the cecum, which is typically located on the left side, as well as other major
  organs like the liver, stomach, and spleen.
- Site Disinfection: Wipe the injection site with a cotton swab or gauze soaked in 70% ethanol.
- Needle Insertion: With the mouse's head tilted slightly downwards, insert the sterile needle, bevel up, at a 30-45° angle into the peritoneal cavity.



- Aspiration: Gently pull back the plunger of the syringe to ensure no fluid (e.g., blood or urine)
  is aspirated. If fluid is drawn, withdraw the needle and reinject at a different site with a new
  sterile needle.
- Injection: Once correct placement is confirmed, slowly and steadily inject the WAY-161503 solution. The recommended injection volume for mice is typically less than 10 mL/kg of body weight.
- Needle Withdrawal: After injecting the full volume, withdraw the needle smoothly.
- Post-injection Monitoring: Return the mouse to its cage and monitor for any signs of distress or adverse reactions.

# Visualization of Signaling Pathways and Workflows 5-HT2C Receptor Signaling Pathway

Activation of the 5-HT2C receptor by an agonist like WAY-161503 primarily initiates a signaling cascade through the Gq/11 protein pathway. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium, while DAG activates protein kinase C (PKC). The 5-HT2C receptor can also couple to other G proteins, such as Gi/o and G12/13, leading to a more complex signaling profile.[6][7]



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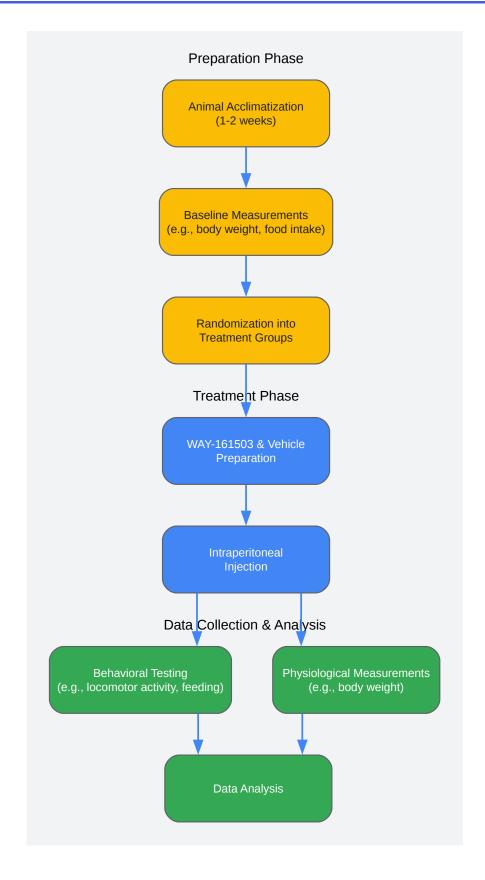


Caption: 5-HT2C Receptor Signaling Pathway.

### **Experimental Workflow for a WAY-161503 Mouse Study**

The following diagram illustrates a typical experimental workflow for a study investigating the effects of WAY-161503 in mice.





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Caption: Experimental Workflow for a WAY-161503 Mouse Study.



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